

"Assessing the performance of creosote alternatives in tropical climates"

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Creosote Alternatives in the Tropics: A Comparative Performance Guide

In the demanding tropical climates, where high humidity, intense sunlight, and aggressive wood-destroying organisms prevail, the selection of effective wood preservatives is critical for ensuring the longevity of timber structures. While **creosote** has been a traditional choice, environmental and health concerns have spurred the development and adoption of alternative treatments. This guide provides a comparative assessment of the performance of three leading **creosote** alternatives—Copper Azole (CA), Alkaline Copper Quaternary (ACQ), and borate-based preservatives—in tropical environments, supported by experimental data and detailed methodologies.

Comparative Performance Data

The following tables summarize the performance of Copper Azole, ACQ, and borate-based preservatives in field tests conducted in tropical or high-hazard subtropical locations. The data is primarily based on the American Wood Protection Association (AWPA) rating system, where a rating of 10 indicates sound wood with no signs of attack, and a rating of 0 represents complete failure.

Table 1: Performance Against Subterranean Termites in Tropical Field Tests

Preservative	Wood Species	Location	Exposure Duration (Years)	Mean Termite Attack Rating (AWPA Scale: 10 = sound, 0 = failure)	Reference(s)
Copper Azole (CA-C)	Southern Pine	Hilo, Hawaii	6	Excellent Performance (Specific rating not detailed, but noted as providing the best performance against termites)	[1][2]
Micronized Copper Azole (MCA)	Southern Pine	Hawaii	3+	Similar to ACQ-D (Specific rating not detailed, but noted as performing as well as ACQ)	

Alkaline Copper Quaternary (ACQ-D)	Southern Pine	Hawaii	3+	Good Performance (Specific rating not detailed, but noted as a reference for good performance)	
Disodium Octaborate Tetrahydrate (DOT)	Hem-fir	Waimanalo, Hawaii	8	9.5 (2% BAE through treatment)	[3]
Disodium Octaborate Tetrahydrate (DOT)	Hem-fir	Waimanalo, Hawaii	8	9.7 (3% BAE through treatment)	[3]
Chromated Copper Arsenate (CCA-C) - Reference	Hem-fir	Waimanalo, Hawaii	8	9.8	[3]
Ammoniacal Copper Zinc Arsenate (ACZA) - Reference	Douglas-fir	Waimanalo, Hawaii	8	10.0	
Untreated Control	Western Hemlock / Pacific Silver Fir	Waimanalo, Hawaii	<2	0 (Failure) (Required replacement every 1-2 years)	

Table 2: Performance Against Fungal Decay in Tropical Field Tests

Preservative	Wood Species	Location	Exposure Duration (Years)	Mean Decay Rating (AWPA Scale: 10 = sound, 0 = failure)	Reference(s)
Copper Azole (CA-C)	Southern Pine	Hilo, Hawaii	6	Excellent Performance (Specific rating not detailed, but noted as providing the best performance against fungal attack)	
Micronized Copper Azole (MCA)	Southern Pine	Hawaii	5+	Effective (Specific rating not detailed, but noted as providing excellent long-term efficacy against decay fungi)	

Alkaline Copper Quaternary (ACQ)	Southern Pine	Hawaii	5+	Effective (Specific rating not detailed, but noted as a reference for good performance)
Borate- Treated Wood	Not specified	Not specified	Not specified	Susceptible to leaching in wet conditions, limiting exterior ground- contact use

Experimental Protocols

The data presented above is derived from studies employing standardized methodologies to ensure the reliability and comparability of the results. The primary protocols used are those developed by the American Wood Protection Association (AWPA) and ASTM International.

Field Tests with Stakes (AWPA E7 / ASTM D1758)

This method is designed to evaluate the performance of wood preservatives in direct ground-contact.

- **Specimen Preparation:** Stakes, typically 19 x 19 x 457 mm, are prepared from a specified wood species (e.g., Southern Pine sapwood).
- **Preservative Treatment:** The stakes are treated with the preservative to a range of retentions (the amount of preservative retained in the wood).
- **Field Installation:** The treated stakes are driven into the ground to half their length in a designated test plot with known high decay and/or termite hazard. Untreated controls and

stakes treated with a reference preservative (e.g., CCA) are included for comparison.

- **Evaluation:** At periodic intervals (e.g., annually), the stakes are removed from the ground and inspected for signs of decay and termite attack. The extent of degradation is rated on a scale of 10 to 0.

Laboratory Test for Termite Resistance (AWPA E1)

This laboratory-based test is used to determine the resistance of treated wood to subterranean termites.

- **Test Blocks:** Small blocks of wood (e.g., 25 x 25 x 6 mm) are treated with the preservative.
- **Termite Exposure:** The treated blocks are placed in a container with a specified number of termites (e.g., 400 workers) and a sand substrate. A "no-choice" test provides the termites with only the treated block as a food source, while a "two-choice" test offers both a treated and an untreated block.
- **Incubation:** The containers are kept in a controlled environment (e.g., 24-28°C) for a set period, typically 28 days.
- **Assessment:** After the exposure period, the blocks are visually rated for termite attack on a scale of 10 to 0, and the percent weight loss of the blocks and termite mortality are recorded.

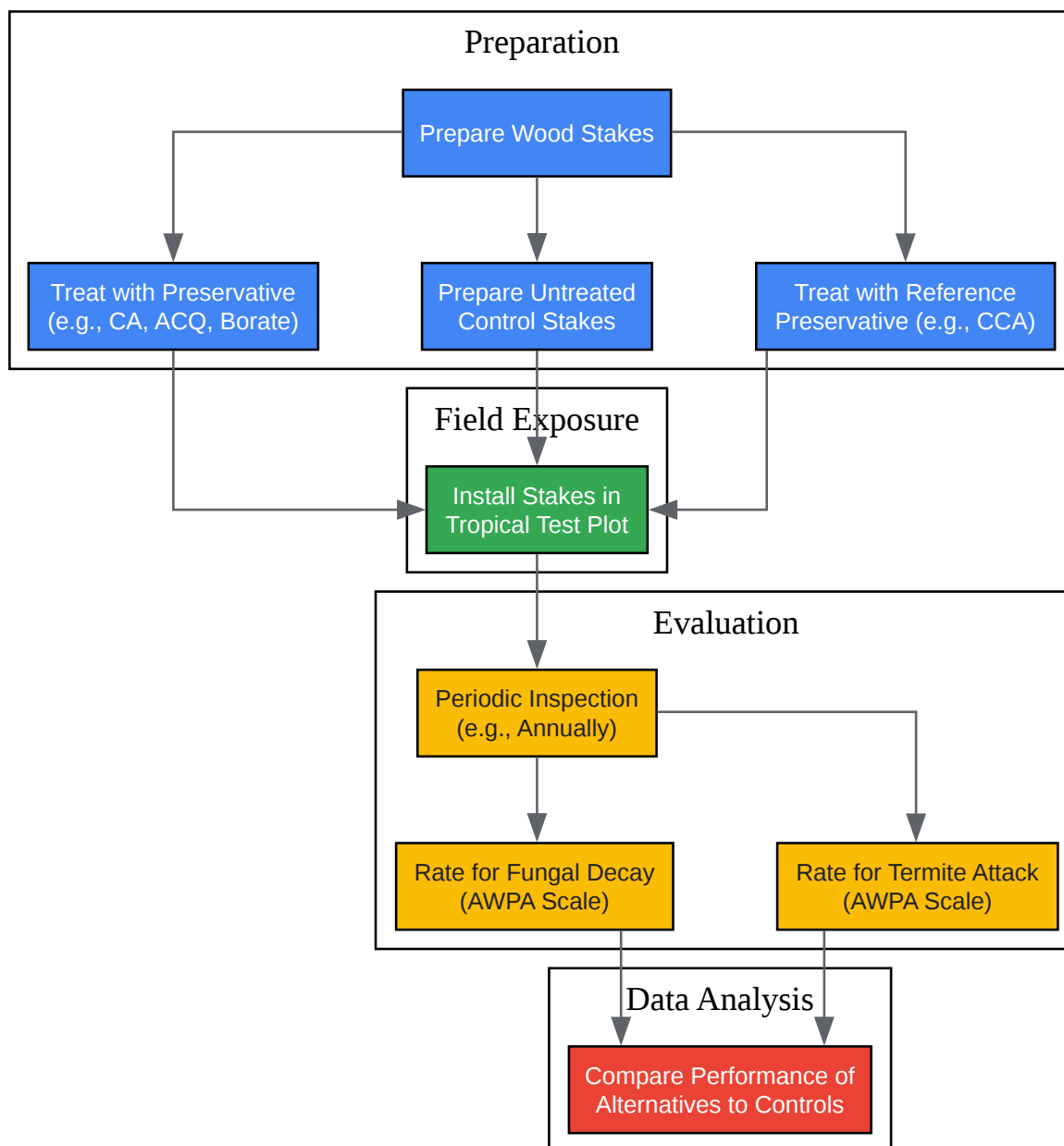
Accelerated Laboratory Test of Natural Decay Resistance (ASTM D2017)

This method is used to evaluate the natural decay resistance of wood, but can be adapted for treated wood.

- **Specimen Preparation:** Small blocks of wood are prepared and their initial weight is recorded.
- **Fungal Exposure:** The blocks are exposed to pure cultures of wood-decay fungi (e.g., brown-rot or white-rot fungi) in a controlled laboratory setting for 16 weeks.
- **Evaluation:** The weight loss of the blocks is measured, which is positively correlated with the extent of wood degradation.

Visualizations

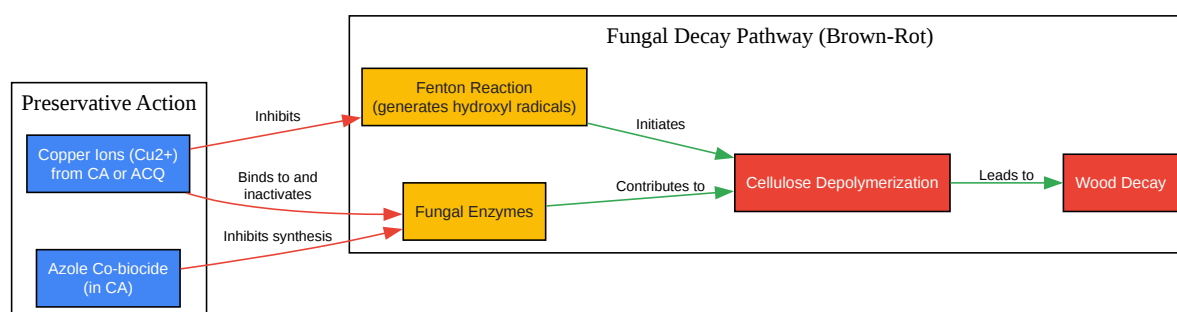
Experimental Workflow for Field Stake Test



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Caption: Workflow for a field stake test to evaluate wood preservative efficacy.

Simplified Mechanism of Copper-Based Preservatives Against Brown-Rot Fungi



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Caption: Inhibition of brown-rot fungal decay by copper-based preservatives.

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